

Technical Guide on the Material Safety Data Sheet for Palacos® R Monomer

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Compound of Interest

Compound Name: Palacos R

Cat. No.: B8615493

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This guide provides an in-depth analysis of the safety and handling information for the Palacos® R monomer, a key component of the Palacos® R bone cement. The information is compiled and presented for researchers, scientists, and drug development professionals, adhering to stringent data presentation and visualization requirements.

Chemical Composition and Physical Properties

The liquid monomer component of Palacos® R is a highly flammable liquid and vapor.^[1] It is primarily composed of methyl methacrylate (MMA), with a small percentage of N,N-dimethyl-p-toluidine.^[2]

Table 1: Composition of Palacos® R Monomer Liquid

Component	Concentration (%)
Methyl methacrylate	~98% ^[2]
N,N-dimethyl-p-toluidine	~2% ^[2]
Hydroquinone	Present as a stabilizer ^[2]
Chlorophyll-copper-complex (E141)	Present as a colorant ^[2]

Table 2: Physical and Chemical Properties of Palacos® R Monomer Liquid

Property	Value
Appearance	Green Liquid[3]
Flammability	Highly flammable liquid and vapor[1]
Decomposition	No decomposition if used and stored according to specifications[1]
Hazardous Reactions	No dangerous reactions known[1][4]

Toxicological Information

The monomer liquid is classified as harmful and an irritant.[1] It can cause skin irritation and may lead to sensitization through skin contact.[1]

Table 3: Acute Toxicity Data for Components of Palacos® R Monomer Liquid

Substance	Test	Route	Species	Value
Methyl methacrylate	LD50	Oral	Rat	7872 mg/kg[1]
LD50	Dermal	Rabbit	>5000 mg/kg[1]	
LC50/4h	Inhalation	Rat	29.8 mg/l[1]	
N,N-dimethyl-p-toluidine	LD50	Oral	Rat	500 mg/kg[1]

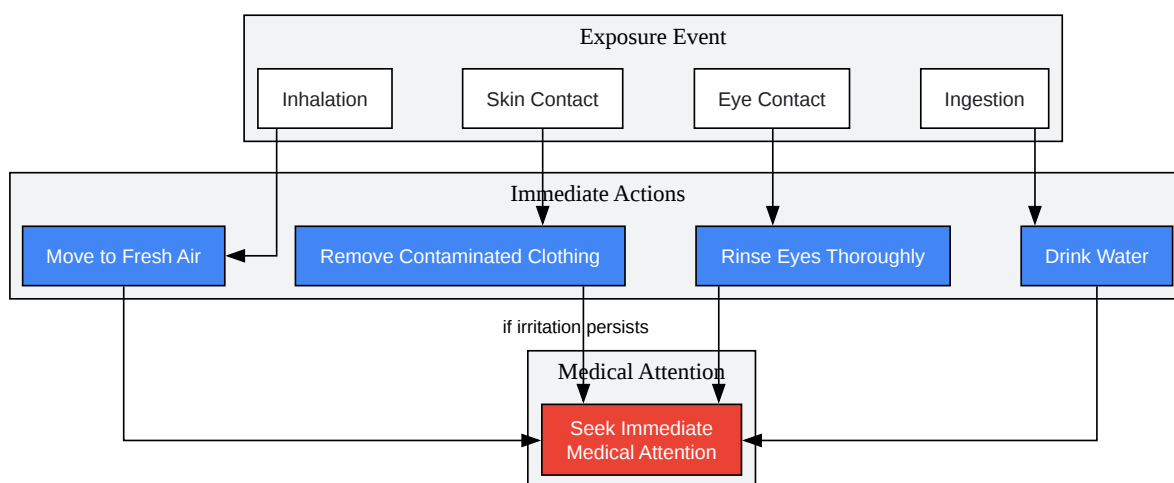
Methyl methacrylate is classified by the International Agency for Research on Cancer (IARC) in Group 3, meaning it is not classifiable as to its carcinogenicity to humans.[1] None of the ingredients are listed in the National Toxicology Program (NTP).[1]

Hazard Identification and First Aid

The primary hazards associated with the Palacos® R monomer are its flammability and potential for skin irritation and sensitization.[1] Inhalation may also cause respiratory irritation.[4]

First Aid Procedures

- Inhalation: Move the affected person to fresh air and seek medical attention.[4][5]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with polyethylene glycol 400 or soap and water.[4][5] If irritation persists, consult a doctor.[5]
- Eye Contact: Remove contact lenses, if present, and rinse immediately with plenty of water for at least 15 minutes, keeping the eye wide open.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Give large quantities of water to drink and get immediate medical attention.[4]



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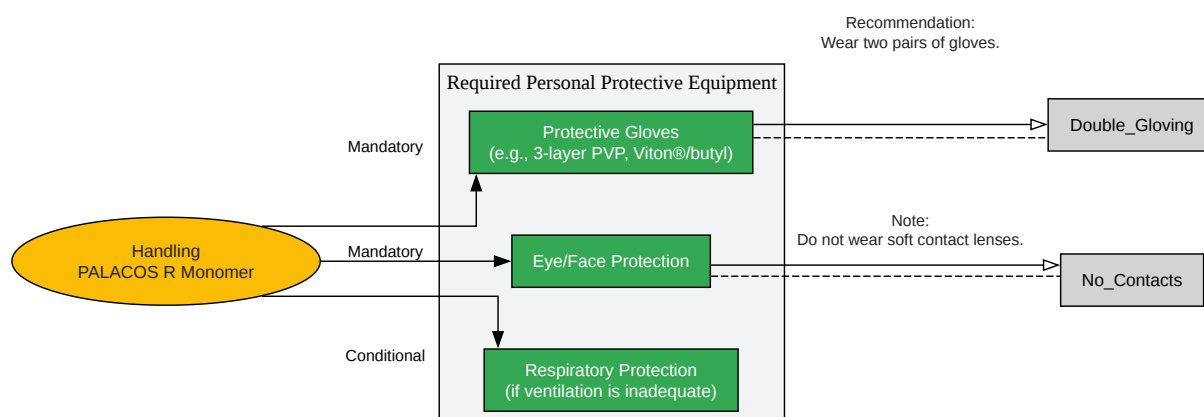
First Aid Response Workflow for Monomer Exposure

Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial to minimize exposure risk. The work area should be well-ventilated, and sources of ignition must be avoided.[1]

Personal Protective Equipment (PPE)

- **Gloves:** Wear protective gloves.[1] Three-layered PVP gloves (polyethylene, ethylene vinyl alcohol copolymer, and polyethylene) and Viton®/butyl gloves have demonstrated good protection.[2][6] It is recommended to wear two pairs of gloves.[2][7]
- **Eye/Face Protection:** Wear eye and face protection.[4] Soft contact lenses should not be worn as they are permeable to the monomer.[2][6]
- **Respiratory Protection:** Not necessary if the room is well-ventilated.[8] In case of dust generation from the powder component, a mask with a particle filter is recommended.[3]



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PPE Selection for Handling Palacos® R Monomer

Experimental Protocols

The provided safety data sheets do not contain detailed experimental protocols for the toxicological studies cited (e.g., LD50, LC50). These tests are typically conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Storage and Disposal

Storage

- Keep receptacles tightly sealed.[1]
- Store in a well-ventilated place.
- Keep away from ignition sources.[1]

Disposal

- Do not flush with water or aqueous cleansing agents.[1]
- Mixed bone cement should be allowed to set before disposal with other clinical waste.[2][6]
- For separate disposal of the liquid monomer, contact your local disposal authority.[2][6]

This guide is intended for informational purposes for a professional audience and should not be a substitute for a thorough review of the official Material Safety Data Sheet and consultation with safety professionals.

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